

Commercial Suppliers and Technical Guide for 10Z-Vitamin K2-d7

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 10Z-Vitamin K2-d7

Cat. No.: B1154646

[Get Quote](#)

For researchers, scientists, and drug development professionals, sourcing well-characterized chemical compounds is a critical starting point for any study. This technical guide provides an in-depth overview of the commercial availability of **10Z-Vitamin K2-d7**, a deuterated, cis-isomer of Menaquinone-7 (MK-7). Due to the limited commercial availability and biological study of the specific 10Z isomer, this guide also encompasses the more broadly available deuterated MK-7, highlighting the crucial importance of isomeric purity in research applications.

Understanding Vitamin K2 Isomers: The Significance of "10Z"

Vitamin K2 exists as a series of menaquinones, with MK-7 being of significant biological interest. The side chain of MK-7 contains multiple double bonds, which can exist in either a trans (E) or cis (Z) configuration. The all-trans isomer is considered the most biologically active form. The presence of cis isomers, such as 10Z-Vitamin K2, can arise during synthesis or from exposure to light. For researchers, understanding the precise isomeric composition of their Vitamin K2 standard is paramount, as it can significantly impact experimental outcomes. Deuterated analogs, such as Vitamin K2-d7, are invaluable as internal standards for accurate quantification in complex biological matrices using mass spectrometry.

Commercial Supplier Data for Deuterated Vitamin K2-MK-7

The following table summarizes the available information for commercial suppliers of deuterated Vitamin K2-MK-7. It is important to note that while the user's query specified "**10Z-Vitamin K2-d7**," most suppliers offer the all-trans isomer or a mixture of isomers. Researchers should contact the suppliers directly to obtain lot-specific certificates of analysis for detailed information on isomeric purity.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
Smolecule	6Z,10Z-Vitamin K2-d7[1]	Not Specified	C31H37D7O2	~451.691[1]	Explicitly lists Z (cis) isomers. The molecular formula and weight appear to correspond to a shorter side chain than MK-7.
Pharmaffiliates	Menaquinone 7-d7[2]	1233937-31-9[2]	C46H57D7O2[2]	656.04[2]	Synonyms include "(all-E)-...-d7," indicating the trans isomer[2].
Dove Research & Analytics	Menaquinone 7-d7[3]	1233937-31-9[3]	C46H57D7O2[3]	656.04[3]	Synonyms include "(all-E)-...-d7," suggesting the trans isomer[3].
Santa Cruz Biotechnology	Menaquinone 7-d7[4]	1233937-31-9[4]	C46H57D7O2[4]	656.04[4]	Isomeric configuration not specified in the product summary. A Certificate of Analysis should be requested for

					lot-specific data.
MedchemExpress	Menaquinone-7-d7	1233937-31-9	C46H57D7O 2	656.04	Labeled as the deuterium-labeled Menaquinone-7.
Hölzel-Diagnostika (distributor for TRC)	6Z-Vitamin K2-d7	Not Specified	C31H37D7O 2	451.691	Specifies the 6Z isomer. The molecular formula suggests a shorter side chain than MK-7.

Experimental Protocols

Given that **10Z-Vitamin K2-d7** is most likely to be used as an internal standard for the quantification of the biologically active all-trans MK-7, the following is a representative experimental protocol for the analysis of Vitamin K2 isomers in a biological matrix by LC-MS/MS.

Protocol: Quantification of Vitamin K2 (MK-7) Isomers in Human Serum using LC-MS/MS with a Deuterated Internal Standard

1. Objective: To accurately quantify the concentration of all-trans-MK-7 and its potential cis isomers in human serum samples. Menaquinone-7-d7 is used as an internal standard (IS) to correct for matrix effects and variations in sample processing.

2. Materials:

- Human serum samples
- Menaquinone-7 (all-trans) analytical standard
- Menaquinone-7-d7 (as IS)
- Hexane (HPLC grade)
- 2-Propanol (HPLC grade)
- Methanol (LC-MS grade)
- Ammonium formate
- Formic acid
- Deionized water
- Solid Phase Extraction (SPE) cartridges (e.g., C18)
- Centrifuge
- Nitrogen evaporator
- LC-MS/MS system with an appropriate column for isomer separation (e.g., C30 column)

3. Sample Preparation (Liquid-Liquid Extraction followed by SPE):

- Thaw serum samples on ice.
- To 500 μ L of serum in a glass tube, add 20 μ L of the Menaquinone-7-d7 internal standard solution (e.g., 100 ng/mL in ethanol). Vortex briefly.
- Add 2 mL of hexane/2-propanol (3:2, v/v) and vortex vigorously for 2 minutes.
- Centrifuge at 3000 x g for 10 minutes at 4°C.
- Carefully transfer the upper organic layer to a new glass tube.

- Repeat the extraction step on the remaining aqueous layer and combine the organic extracts.
- Evaporate the combined organic extracts to dryness under a gentle stream of nitrogen at 30°C.
- Reconstitute the dried extract in 1 mL of methanol and proceed to Solid Phase Extraction for further cleanup.
- Condition a C18 SPE cartridge with 3 mL of methanol followed by 3 mL of deionized water.
- Load the reconstituted sample onto the SPE cartridge.
- Wash the cartridge with 3 mL of water/methanol (1:1, v/v).
- Elute the analytes with 2 mL of methanol.
- Evaporate the eluate to dryness under nitrogen.
- Reconstitute the final residue in 100 µL of the mobile phase for LC-MS/MS analysis.

4. LC-MS/MS Analysis:

- Liquid Chromatography:
 - Column: C30 reverse-phase column (e.g., 2.1 x 150 mm, 3 µm). The use of a C30 phase is crucial for providing the shape selectivity needed to resolve cis/trans isomers.
 - Mobile Phase A: Water with 10 mM ammonium formate and 0.1% formic acid.
 - Mobile Phase B: Methanol with 10 mM ammonium formate and 0.1% formic acid.
 - Gradient: A suitable gradient from, for example, 80% B to 100% B over 15 minutes.
 - Flow Rate: 0.3 mL/min.
 - Column Temperature: 20°C.
 - Injection Volume: 10 µL.

- Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Scan Type: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - all-trans-MK-7: Precursor ion $[M+H]^+$ → Product ion (specific fragment)
 - Menaquinone-7-d7 (IS): Precursor ion $[M+H]^+$ → Product ion (corresponding fragment)
 - Optimize cone voltage and collision energy for each transition.

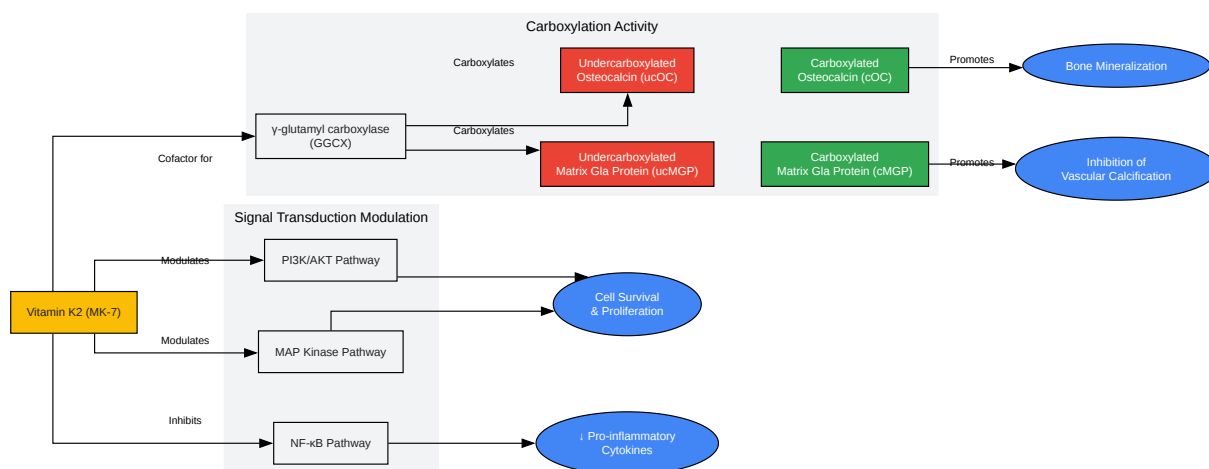
5. Data Analysis:

- Integrate the peak areas for the specific MRM transitions of the analyte (all-trans-MK-7 and any observed cis isomers) and the internal standard (Menaquinone-7-d7).
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of MK-7 in the serum samples from the calibration curve.

Visualizations

Signaling Pathways of Vitamin K2

Vitamin K2 is known to influence several key signaling pathways that are critical in cellular processes related to bone metabolism, cardiovascular health, and inflammation. The following diagram illustrates the relationship between Vitamin K2 and some of these pathways.

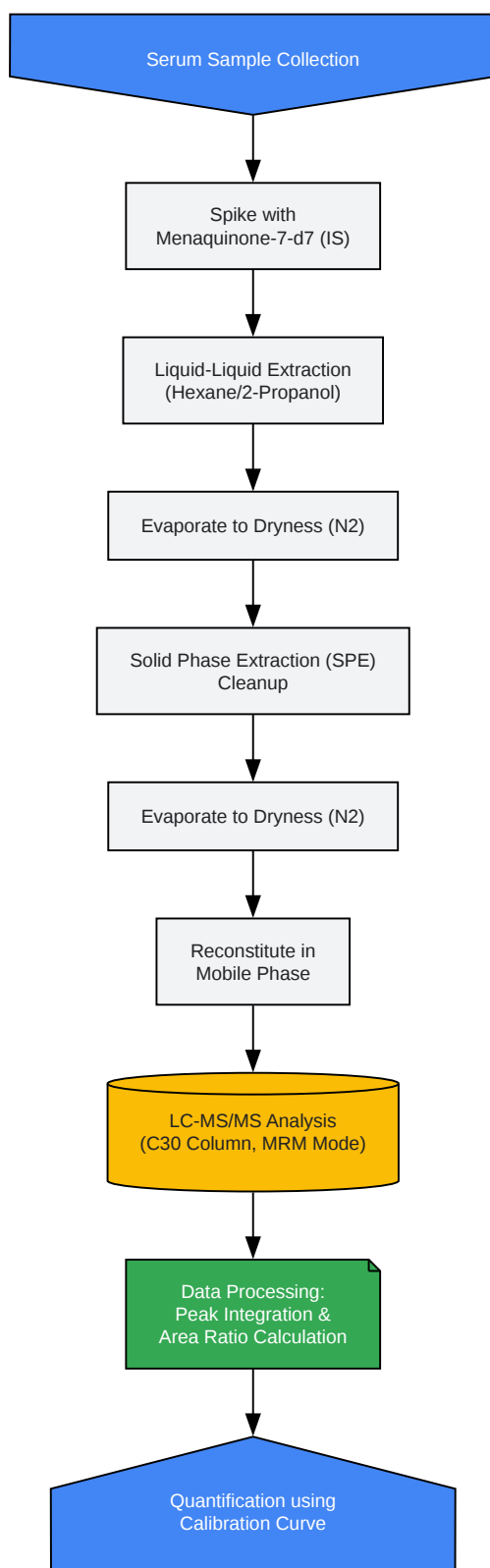


[Click to download full resolution via product page](#)

Caption: Vitamin K2's dual role as a GGCX cofactor and a signaling modulator.

Experimental Workflow for LC-MS/MS Analysis

The logical flow of the experimental protocol for quantifying Vitamin K2 using a deuterated internal standard is depicted below. This workflow highlights the key stages from sample collection to data analysis.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 6Z,10Z-Vitamin K2-d7 [smolecule.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Product - Dove Research & Analytics Laboratory [doverresearchlab.com]
- 4. scbt.com [scbt.com]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for 10Z-Vitamin K2-d7]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1154646#commercial-suppliers-of-10z-vitamin-k2-d7\]](https://www.benchchem.com/product/b1154646#commercial-suppliers-of-10z-vitamin-k2-d7)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com